An In-depth Technical Guide on the Crystal Structure of Molybdenum (IV) Compounds

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Compound of Interest

Compound Name:	*Molybdenum hydroxide*
CAS No.:	*126853-99-4*
Cat. No.:	*B1651471*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Extensive research reveals a notable absence of detailed crystallographic data for molybdenum (IV) hydroxide ($Mo(OH)_4$) in peer-reviewed literature and structural databases. Therefore, this guide focuses on the well-characterized and structurally related Molybdenum (IV) Oxide (MoO_2), which features the same oxidation state for molybdenum. The data and protocols presented herein pertain to MoO_2 as a proxy to provide relevant structural and experimental insights.

Introduction to Molybdenum (IV) Oxide (MoO_2)

Molybdenum (IV) oxide, or molybdenum dioxide (MoO_2), is a violet-colored solid known for its metallic conductivity. It serves as a crucial compound in various industrial applications, including as a catalyst for alcohol dehydrogenation and hydrocarbon reformation, and as a promising anode material for lithium-ion batteries. MoO_2 crystallizes in several polymorphic forms, with the most common being a distorted rutile structure. This distortion is due to Mo-Mo bonding, which gives the material its characteristic metallic properties.

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Crystal Structure of Molybdenum (IV) Oxide (MoO_2)

Molybdenum (IV) oxide primarily crystallizes in a monoclinic distorted rutile structure, although other polymorphs, such as a tetragonal and an orthorhombic phase, are also known.[1][2] The distortion from the ideal rutile structure arises from the off-center position of the molybdenum atoms within the oxygen octahedra, leading to alternating short and long Mo-Mo distances.[1] The short Mo-Mo distance of 251 pm is indicative of metal-metal bonding.[1]

Crystallographic Data

The quantitative crystallographic data for the most commonly cited polymorphs of MoO_2 are summarized in the tables below for easy comparison.

Table 1: Crystallographic Data for Monoclinic MoO_2 ($P2_1/c$)

Parameter	Value	Reference
Crystal System	Monoclinic	[2][3]
Space Group	$P2_1/c$	[2][3]
Lattice Constants	a = 5.6109 Å	[2][3]
b = 4.8562 Å	[2][3]	
c = 5.6285 Å	[2][3]	
β = 120.94°		
Unit Cell Volume	131.3 $Å^3$	
Density	6.47 g/cm^3	[1]

Table 2: Crystallographic Data for Tetragonal MoO_2 ($P4_2/mnm$)

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Parameter	Value	Reference
Crystal System	Tetragonal	[4]
Space Group	$P4_2/mnm$ (No. 136)	[4]
Lattice Constants	a = 4.64 Å	[4]
b = 4.64 Å	[4]	
c = 3.19 Å	[4]	
α, β, γ = 90°	[4]	
Unit Cell Volume	68.55 Å^3	[4]
Density	6.20 g/cm^3	[4]

Table 3: Bond Distances and Coordination Environment for MoO_2 Polymorphs

Polymorph	Mo^{4+} Coordination	Mo-O Bond Lengths (Å)	O^{2-} Coordination	Reference
Tetragonal ($P4_2/mnm$)	Distorted Octahedral (6 O^{2-})	2 x 2.00 (shorter), 4 x 2.05 (longer)	Trigonal Planar (3 Mo^{4+})	[4]
Monoclinic ($P2_1/c$)	Distorted Octahedral (6 O^{2-})	Ranging from 2.02 to 2.11	Distorted Trigonal Planar (3 Mo^{4+})	[5]
Orthorhombic (Fddd)	Octahedral (6 O^{2-})	Ranging from 2.06 to 2.14	Distorted Trigonal Non-coplanar (3 Mo^{4+})	

Experimental Protocols

The synthesis of high-quality crystalline MoO_2 can be achieved through various methods. Below are detailed methodologies for key cited experiments.

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Synthesis of MoO_2 Single Crystals via Chemical Vapor Transport (CVT)

This method is suitable for obtaining high-purity single crystals for detailed physical property measurements.[1][6]

- Precursor Materials: Molybdenum (IV) oxide (MoO_2) powder, Iodine (I_2) as a transport agent.
- Apparatus: Quartz ampoule, tube furnace with a two-zone temperature gradient.
- Methodology:
  - Place MoO_2 powder at one end of a quartz ampoule.
  - Introduce a small amount of iodine into the ampoule.
  - Evacuate the ampoule to a high vacuum and seal it.
  - Place the sealed ampoule in a two-zone tube furnace. The end with the MoO_2 powder (source zone) is heated to a higher temperature (e.g., 900-1000 °C), while the other end (growth zone) is maintained at a slightly lower temperature (e.g., 800-900 °C).
  - At the high temperature, MoO_2 reacts with iodine to form a volatile gaseous species, MoO_2I_2.[1]
  - This gaseous complex diffuses to the cooler end of the ampoule, where it decomposes, depositing single crystals of MoO_2 and releasing iodine, which then cycles back to the source zone.
  - The process is typically run for several days to a week to grow crystals of sufficient size.

Hydrothermal Synthesis of MoO_2 Nanostructures

This solution-based method is effective for producing nanostructured MoO_2 powders.[7]

- Precursor Materials: Molybdenyl acetylacetonate ($MoO_2(acac)_2$), distilled water, absolute ethanol.

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- Apparatus: Teflon-lined stainless steel autoclave, magnetic stirrer, centrifuge, vacuum drying oven.
- Methodology:
  - Dissolve 0.1 g of molybdenyl acetylacetonate in a mixed solution of 41 ml distilled water and 9 ml absolute ethanol.
  - Stir the mixture for one hour at room temperature to ensure homogeneity.
  - Transfer the resulting solution into a Teflon-lined stainless steel autoclave.
  - Seal the autoclave and heat it to 180 °C for 20 hours.
  - After the reaction, allow the autoclave to cool down to room temperature naturally.
  - Collect the black precipitate by high-speed centrifugation.
  - Wash the product with distilled water and ethanol three times to remove any unreacted precursors and byproducts.
  - Dry the final MoO_2 powder at 50 °C in a vacuum oven.[7]

Synthesis of MoO_2 via Reduction of MoO_3

This is a common solid-state reaction method for producing polycrystalline MoO_2.[1]

- Precursor Materials: Molybdenum trioxide (MoO_3) powder, Molybdenum (Mo) powder.
- Apparatus: High-temperature tube furnace, alumina crucible, inert gas supply (e.g., Argon).
- Methodology:
  - Mix MoO_3 and Mo powders in a stoichiometric ratio (2:1 molar ratio).
  - Thoroughly grind the mixture to ensure intimate contact between the reactants.
  - Place the powder mixture in an alumina crucible and load it into a tube furnace.

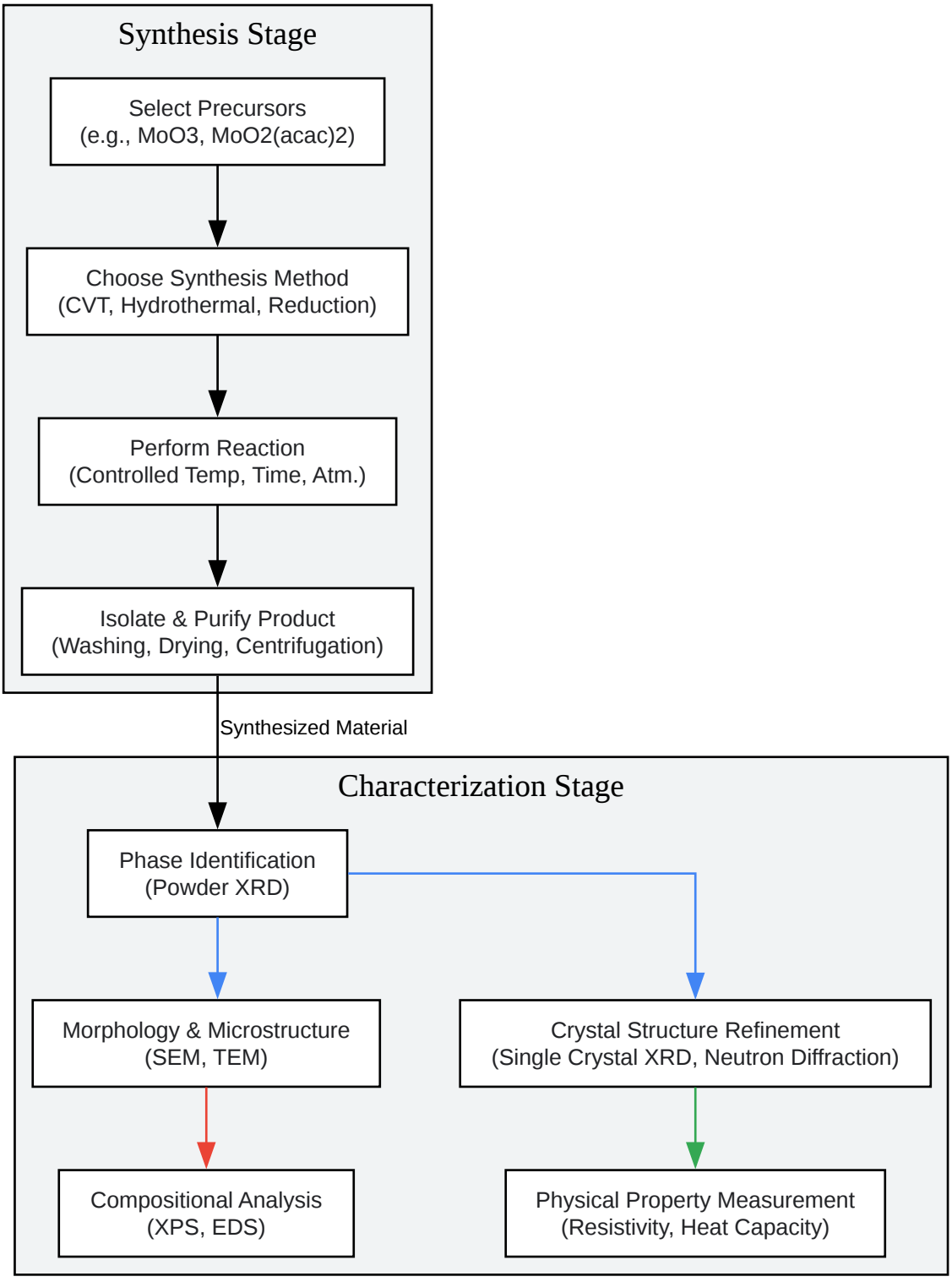
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- Heat the furnace to 800 °C under a continuous flow of an inert gas.
- Maintain the temperature for 70 hours to ensure complete reaction.[1]
- After the reaction period, cool the furnace down to room temperature under the inert atmosphere to prevent re-oxidation.

Characterization Workflow

A typical workflow for the synthesis and characterization of crystalline MoO_2 involves several key steps, from precursor selection to detailed structural and property analysis.

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Caption: Experimental workflow for the synthesis and characterization of crystalline MoO_2.

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